

Measuring Changes in Histone Methylation with QC6352: Application Notes and Protocols

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Compound of Interest

Compound Name: QC6352

Cat. No.: B15602626

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Introduction

QC6352 is a potent and selective small-molecule inhibitor of the KDM4 family of histone lysine demethylases (KDM4A, KDM4B, KDM4C, and KDM4D).[1][2] These enzymes are critical regulators of epigenetic states, primarily by removing methyl groups from histone H3 at lysine 9 (H3K9) and lysine 36 (H3K36).[1][3] Dysregulation of KDM4 activity has been implicated in various cancers, making this enzyme family an attractive target for therapeutic development.[3]

QC6352 exerts its effects through a dual mechanism of action. It competitively inhibits the catalytic JmjC domain of KDM4 enzymes and also induces the ubiquitination and subsequent proteasomal degradation of KDM4A, KDM4B, and KDM4C proteins.[1][4][5] This leads to a global increase in H3K9 and H3K36 methylation levels, impacting chromatin structure and gene expression.[6] Cellular consequences of **QC6352** treatment include cell cycle arrest, induction of the DNA damage response, and a profound disruption of ribosome biogenesis.[1][3][7]

These application notes provide detailed protocols for utilizing **QC6352** to study changes in histone methylation and its downstream cellular effects.

Quantitative Data Summary

The following tables summarize the in vitro inhibitory activity of **QC6352** against KDM isoforms and its cellular activity in various cancer cell lines.

Table 1: In Vitro Inhibitory Activity of **QC6352**[\[6\]](#)[\[2\]](#)

Target	IC50 (nM)
KDM4A	104
KDM4B	56
KDM4C	35
KDM4D	104
KDM5B	750

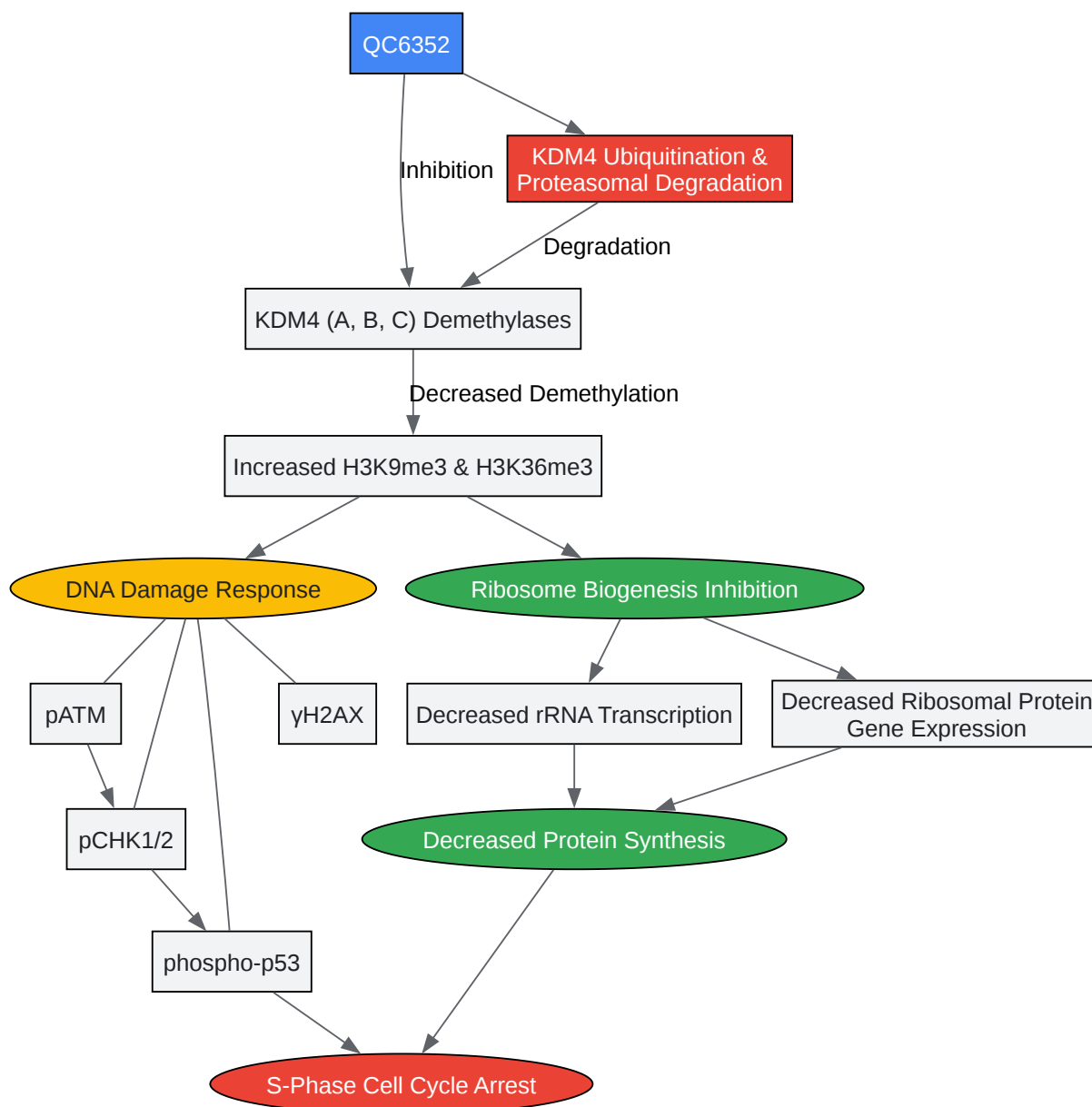
Table 2: Cellular Proliferation and Viability Effects of **QC6352**[\[6\]](#)

Cell Line	Assay Type	EC50/IC50 (nM)
KYSE-150	Anti-proliferation	3.5
BCSC1	Proliferation	Potent effects at 10 nM
WiT49	Viability	Low nanomolar
HEK293	Viability	Low nanomolar
Breast Carcinoma Organoid	Cytotoxicity	5
Colon Carcinoma Organoid	Cytotoxicity	13

Signaling Pathways and Experimental Workflows

Signaling Pathway of **QC6352** Action

The following diagram illustrates the key signaling pathways affected by **QC6352**. Inhibition of KDM4 leads to increased histone methylation, which in turn triggers the DNA damage response and inhibits ribosome biogenesis.

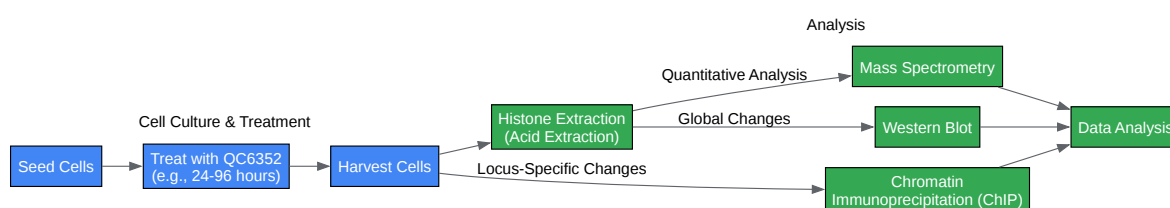


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Caption: Signaling pathway of **QC6352** action.

Experimental Workflow for Measuring Histone Methylation

This workflow outlines the key steps to measure changes in histone methylation following treatment with **QC6352**.



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